

A Technical Guide to Delayed Neutron Emission from Nitrogen-17

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nitrogen-17

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This technical guide provides a comprehensive overview of the core principles and experimental data surrounding the phenomenon of delayed neutron emission from the radioactive isotope **Nitrogen-17** (^{17}N). This process is of significant interest in various fields, including nuclear physics, reactor kinetics, and potentially for novel applications in areas such as neutron capture therapy.

Introduction to Delayed Neutron Emission

Delayed neutron emission is a mode of radioactive decay in which a neutron is emitted from an excited nucleus following a beta decay. In the case of **Nitrogen-17**, this neutron-rich isotope first undergoes beta-minus (β^-) decay to an excited state of Oxygen-17 (^{17}O). If the excitation energy of the daughter nucleus is greater than the neutron separation energy of ^{17}O , the nucleus can de-excite by emitting a neutron, leading to the formation of the stable isotope Oxygen-16 (^{16}O). The emission of the neutron is "delayed" because it is governed by the half-life of the preceding beta decay of ^{17}N .

The Decay Scheme of Nitrogen-17

Nitrogen-17, with 7 protons and 10 neutrons, is an unstable isotope with a half-life of 4.173 seconds.^{[1][2][3]} It primarily decays via two competing pathways:

- Beta Decay to Bound States of ^{17}O : ^{17}N can decay to the ground state or lower excited states of ^{17}O , which then de-excite by emitting gamma radiation.
- Beta-Delayed Neutron Emission: Beta decay can populate higher excited states of ^{17}O that lie above the neutron separation energy. These states can then promptly emit a neutron.

The overall process of beta-delayed neutron emission can be represented as a two-step reaction:

- Beta Decay: $^{17}\text{N} \rightarrow ^{17}\text{O}^* + e^- + \bar{\nu}_e$
- Neutron Emission: $^{17}\text{O}^* \rightarrow ^{16}\text{O} + n$

where $^{17}\text{O}^*$ represents an excited state of Oxygen-17, e^- is a beta particle (electron), $\bar{\nu}_e$ is an electron antineutrino, and n is a neutron.[4]

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Quantitative Decay Data

The following tables summarize the key quantitative data associated with the decay of **Nitrogen-17**.

Table 1: General Properties of **Nitrogen-17**

Property	Value
Half-life ($T_{1/2}$)	4.173 ± 0.004 s
Beta Decay Energy ($Q\beta$)	8.680 MeV
Spin and Parity	$1/2^-$
Primary Decay Modes	β^- decay, β^- -delayed neutron emission

Data sourced from multiple references.[1][2][3]

Table 2: Beta-Delayed Neutron Emission Data for **Nitrogen-17**

¹⁷ O Precursor Excitation Energy (MeV)	Neutron Energy (MeV)	Branching Ratio (%)
4.55	0.38	38.0
5.08	0.88	0.6
5.39	1.17	50.1
5.95	1.70	6.9

Note: The branching ratios are for the neutron-emitting decay channels.[\[5\]](#)

Table 3: Beta Decay Branches to Bound States of Oxygen-17

¹⁷ O Final State Energy (keV)	Branching Ratio (%)
0 (Ground State)	1.7 ± 0.5
870	2.9 ± 0.5
3060	0.54 ± 0.08

Data from a 1976 study.[\[6\]](#)

Experimental Protocols

The characterization of delayed neutron emission from ¹⁷N involves the production of the isotope and the subsequent detection and energy measurement of the emitted neutrons and beta particles.

Production of Nitrogen-17

Nitrogen-17 is an artificially produced radioisotope. A common production method is through nuclear reactions, for example:

- $^{18}\text{O}(\gamma, p)^{17}\text{N}$: Irradiation of an ^{18}O -enriched water target with high-energy gamma rays from a linear accelerator.
- $^{15}\text{N}(t, p)^{17}\text{N}$: Bombardment of a ^{15}N target with a triton beam.[6]
- $^{19}\text{F}(d, \alpha)^{17}\text{N}$: The original discovery of ^{17}N involved bombarding an ammonium fluoride (NH_4F) solution with deuterons.[1]

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Neutron Detection and Spectroscopy

The detection and energy measurement of the emitted neutrons are crucial for characterizing the decay of ^{17}N .

- Helium-3 (^3He) Proportional Counters: These detectors are widely used for their high thermal neutron detection efficiency. They are often embedded in a moderating material (e.g., polyethylene) to slow down the fast neutrons emitted from $^{17}\text{O}^*$.
- Time-of-Flight (TOF) Technique: This method is employed for more precise energy measurements. The time difference between the detection of the beta particle (signaling the formation of $^{17}\text{O}^*$) and the subsequent detection of the neutron at a known distance provides a measure of the neutron's velocity and, therefore, its kinetic energy. Scintillation detectors are commonly used for both beta and neutron detection in TOF setups.

Beta-Neutron Coincidence Measurement

To definitively associate the emitted neutrons with the beta decay of ^{17}N and to reduce background noise, beta-neutron coincidence measurements are performed. This involves simultaneously detecting the beta particle and the neutron. A time-gated coincidence circuit is used to record events where both particles are detected within a short time window. This technique is essential for constructing the decay scheme and accurately determining branching ratios.

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Applications and Significance

The study of delayed neutron emitters like ^{17}N is fundamental to:

- **Nuclear Reactor Safety and Control:** Delayed neutrons play a critical role in the temporal control of nuclear fission chain reactions. Although they constitute a small fraction of the total neutrons, their delayed emission provides a manageable timescale for reactor control systems to respond to changes in reactivity.
- **Nuclear Structure Studies:** The decay properties of neutron-rich nuclei such as ^{17}N provide valuable data for testing and refining nuclear models. The energy levels and transition probabilities in the daughter nuclei offer insights into nuclear shell structure far from stability.
- **Calibration of Detectors:** The well-defined energies of the neutrons emitted from ^{17}N make it a useful source for the energy calibration of neutron detectors, particularly in the sub-MeV and MeV energy range.[5]

Conclusion

Nitrogen-17 is a key nuclide for the study of beta-delayed neutron emission. Its relatively simple decay scheme and well-characterized neutron energy spectrum make it an important benchmark for both theoretical models and experimental techniques. The data and methodologies presented in this guide provide a foundation for researchers and scientists working in nuclear physics and related fields. Further research into the decay properties of ^{17}N and other delayed neutron emitters will continue to enhance our understanding of nuclear structure and has the potential to enable new applications in science and technology.

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